

# Leucocrystal Violet-d6 general description and overview

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## Compound Focus: Leucocrystal Violet-d6

CAS No.: 1173023-92-1

Cat. No.: S1782878

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## Core Chemical & Application Profile

The table below summarizes the fundamental identifiers and primary uses of **Leucocrystal Violet-d6**.

Category	Details
CAS Number	1173023-92-1 [1] [2] [3]
Molecular Formula	$C_{25}H_{25}D_6N_3$ [2] [3] [4]
Molecular Weight	379.57 g/mol [2] [3] [4]
IUPAC Name	4-[[4-[bis(trideuteriomethyl)amino]phenyl]-[4-(dimethylamino)phenyl]methyl]-N,N-dimethylaniline [4]
Primary Application	Serves as an internal standard in Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for determining Leucocrystal Violet and other triphenylmethane dyes (like Malachite Green and Crystal Violet) in aquaculture products (e.g., rainbow trout) [1] [5].

| **Quality & Storage** | • **Grade:** Analytical Standard [1] • **Form:** Neat [1] • **Storage Temp:** 20°C [3] [4] • **Shelf Life:** Limited; expiry date provided on the label [1] |

## Experimental Protocol for Residue Analysis

The following experimental workflow, established for detecting triphenylmethane dye residues in aquaculture products, has been approved as an **AOAC Official First Action method** [5].

*Experimental workflow for LC-MS/MS analysis*

## Key Method Performance Characteristics

The method is designed to operate in an analytical range of **0.5 to 2.0 µg/kg**, which aligns with the European Union's minimum required performance limit of 2.0 µg/kg for these banned substances [5].

- **Accuracy:** Recovery rates for fortified samples range from **100.1% to 109.8%** [5].
- **Precision:** Intraday precision (Repeatability) ranges from **2.0% to 10.3% RSD**, and interday precision (Over 3 days) ranges from **1.9% to 10.6% RSD** [5].

## Handling and Safety Information

The table below outlines the safety classification and handling precautions for this substance.

Aspect	Description
<b>GHS Hazard Statements</b>	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H317 (May cause an allergic skin reaction) [3]. Other classifications also list it as a specific target organ toxin (STOT SE 3) affecting the respiratory system [1].

| **Precautionary Measures** | • **Personal Protection:** Wear protective gloves, eye protection (face shield/safety glasses), and consider a full-face respirator depending on risk assessment [3]. • **Handling:** Avoid contact with skin, eyes, and inhalation of vapour or mist. Handle in accordance with good industrial

hygiene and safety practice [3]. • **Storage:** Keep container tightly closed in a cool, dry, and well-ventilated place [3]. | | **Incompatibilities** | Oxidizing agents, Reducing agents, and Water [3]. |

## Key Takeaways for Researchers

- **Critical Role in Quantitation: Leucocrystal Violet-d6** is essential for ensuring the accuracy and precision of residue monitoring programs for banned dyes in the food industry, particularly in aquaculture [1] [5].
- **Robust and Validated Method:** The established LC-MS/MS method using this internal standard is rigorously tested and meets international regulatory standards [5].
- **Careful Handling Required:** As a laboratory chemical, appropriate safety measures must be in place to handle this compound due to its potential for causing skin, eye, and respiratory irritation [1] [3].

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## References

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3. - D | 1X10MG | C25H25 6 N3 | 679685 Leucocrystal violet D 6 [hpc-standards.com]
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